

Application Note: 17-Hydroxyoleic Acid in Bioplastics & Drug Delivery Matrices

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Compound of Interest

Compound Name: 17-Hydroxyoleic acid

Cat. No.: B1235182

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Executive Summary

17-Hydroxyoleic acid (17-OH-OA) represents a unique class of "bifunctional" lipid monomers derived from the hydrolysis of sophorolipids (microbial biosurfactants produced by *Starmerella bombicola*). Unlike standard hydroxy fatty acids (like 12-hydroxystearic acid), 17-OH-OA possesses two distinct chemical handles:

- **-1 Hydroxyl Group:** Enables polycondensation into linear polyesters.
- **Cis-9 Double Bond:** An internal unsaturation that remains intact during enzymatic polymerization, allowing for post-polymerization functionalization (crosslinking, epoxidation, or drug conjugation).

This guide details the protocol for isolating this monomer, polymerizing it via Green Chemistry (enzymatic route), and functionalizing it for biomedical applications such as drug-eluting stents and tissue scaffolds.

Monomer Isolation: From Sophorolipids to 17-OH-OA

The starting material is crude sophorolipid (SL), typically a mixture of lactonic and acidic forms. The goal is to cleave the sophorose sugar head group without degrading the fatty acid tail.

Protocol A: Acidic Hydrolysis & Purification

Reagents:

- Crude Sophorolipids (approx. 60% lactonic / 40% acidic)
- Hydrochloric Acid (37% HCl) or Sulfuric Acid (H₂SO₄)
- Diethyl Ether or Ethyl Acetate (Extraction solvent)
- n-Hexane (for washing)
- Anhydrous Sodium Sulfate ()

Step-by-Step Workflow:

- Hydrolysis: Dissolve 10 g of crude SL in 100 mL of 5 M HCl. Reflux the mixture at 100°C for 3–4 hours.
 - Mechanism:^{[1][2][3][4][5]} The glycosidic bond between the hydroxyl group at C-17 and the sugar moiety is acid-labile. The internal ester in lactonic SLs is also hydrolyzed.
- Phase Separation: Cool the reaction mixture to room temperature. A brownish oily layer (the fatty acids) will separate from the aqueous sugar solution.
- Extraction: Extract the aqueous phase three times with 50 mL of diethyl ether. Combine organic layers.
- Washing: Wash the organic phase with brine (saturated NaCl) until neutral pH is achieved.
- Drying: Dry over anhydrous and evaporate the solvent under reduced pressure.

- Purification (Critical): The crude oil contains unreacted SLs and free fatty acids. Purify via column chromatography (Silica gel 60) using a gradient of Hexane:Ethyl Acetate (90:10 60:40).
 - Target: 17-OH-OA typically elutes after standard oleic acid due to the polarity of the hydroxyl group.

Polymerization Strategy: Enzymatic Synthesis

Traditional chemical polycondensation (using

or

) requires high temperatures ($>150^{\circ}\text{C}$) which can cause isomerization of the cis double bond or uncontrolled crosslinking. Enzymatic polymerization using *Candida antarctica* Lipase B (CALB) is the preferred route for biomedical grades.

Protocol B: Lipase-Catalyzed Polycondensation

Reagents:

- Monomer: Purified **17-Hydroxyoleic Acid**
- Catalyst: Novozym 435 (Immobilized CALB)
- Solvent: Toluene (anhydrous) or Bulk (Solvent-free)
- Molecular Sieves ($4\text{\AA}$)

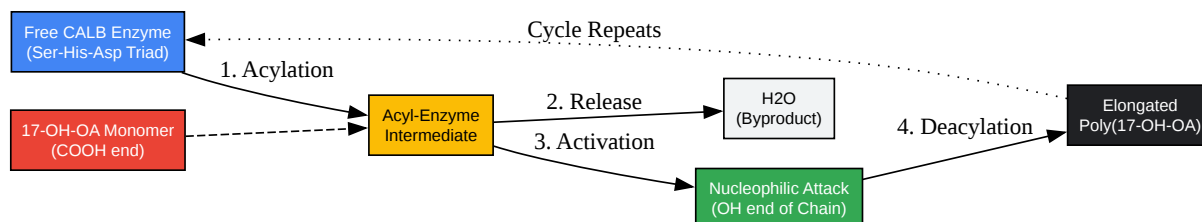
Experimental Setup:

- Preparation: In a round-bottom flask, dissolve 17-OH-OA (5 g) in Toluene (10 mL). Add Novozym 435 (10% w/w relative to monomer).
- Water Removal: Add activated $4\text{\AA}$ molecular sieves to the reaction or mount a Dean-Stark trap.
 - Causality: Lipase-catalyzed esterification is an equilibrium reaction. Removing water shifts the equilibrium toward polymer formation (Le Chatelier's principle).

- Incubation: Stir at 60°C for 48–72 hours.
 - Note: Do not exceed 80°C to prevent enzyme denaturation.
- Termination: Filter off the immobilized enzyme and molecular sieves.
- Precipitation: Pour the filtrate into cold methanol (-20°C) to precipitate the polymer, Poly(17-OH-OA).
- Drying: Dry in a vacuum oven at 30°C for 24 hours.

Visualization: Enzymatic Mechanism

The following diagram illustrates the "Ping-Pong Bi-Bi" mechanism utilized by CALB to build the polymer chain.



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Figure 1: Mechanism of Lipase-Catalyzed Polycondensation. The catalytic triad of CALB activates the carboxylic acid, forming an intermediate that is subsequently attacked by the hydroxyl group of another monomer.

Functionalization: Epoxidation for Crosslinking[6]

The internal double bond at C-9 allows this bioplastic to be "cured" into a thermoset or hydrogel, unlike saturated polyesters like PCL or PLA.

Protocol C: In-Situ Epoxidation

Reagents:

- Poly(17-OH-OA)
- Formic Acid (HCOOH)
- Hydrogen Peroxide (30%
)
- Solvent: Chloroform or Dichloromethane

Steps:

- Dissolve Poly(17-OH-OA) in chloroform (10% w/v).
- Add Formic Acid (0.5 molar equiv per double bond).
- Dropwise add
(1.5 molar equiv per double bond) at 0°C.
- Allow to react at room temperature for 12 hours.
- Result: The double bonds are converted to oxirane (epoxide) rings.
- Application: These epoxide rings can now be crosslinked using diamines (e.g., hexamethylenediamine) to form a shape-memory elastomer.

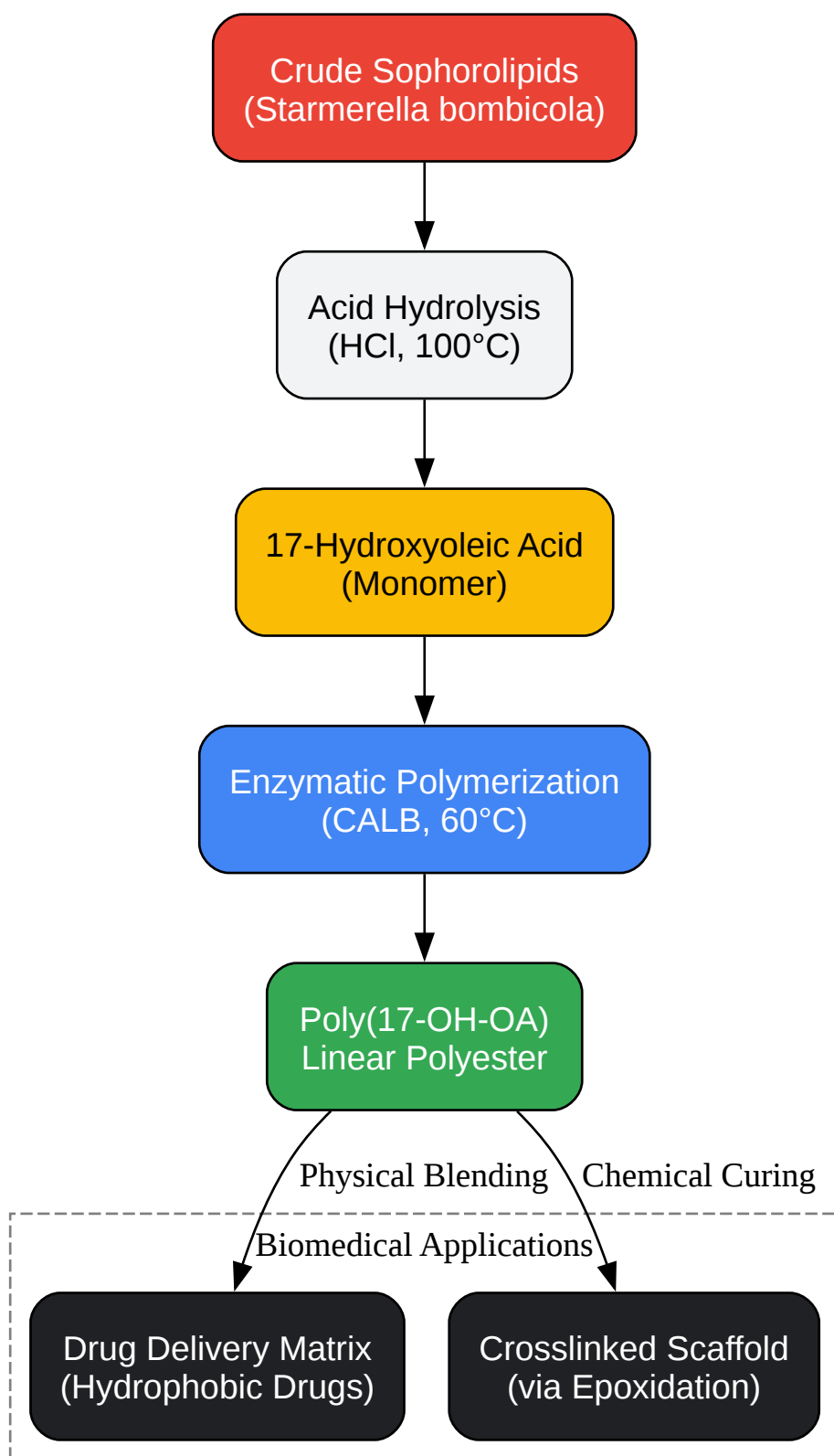
Characterization & Properties

For drug development applications, strict characterization of the polymer matrix is required.

Table 1: Typical Properties of Poly(17-OH-OA)

Property	Value / Range	Method	Relevance
Molecular Weight ()	20,000 – 60,000 Da	GPC (THF)	Determines degradation time in vivo.
Polydispersity (PDI)	1.5 – 2.0	GPC	Enzymatic route yields narrower PDI than chemical.
Melting Point ()	65°C – 85°C	DSC	Similar to PCL; body-temperature stable.
Glass Transition ()	-35°C to -45°C	DSC	Rubbery/flexible at room temperature.
Degradation Profile	6 – 12 Months	Hydrolytic	Suitable for medium-term drug release.

Visualization: Production & Application Workflow



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Figure 2: Complete workflow from fermentation product (sophorolipid) to biomedical end-use.

Biomedical Application Note: Drug Elution

Context: Poly(17-OH-OA) is particularly effective for encapsulating hydrophobic drugs (e.g., Paclitaxel, Ibuprofen) due to its lipidic backbone.

Release Kinetics: Unlike PLGA (which degrades via bulk erosion often leading to an "acid burst"), Poly(17-OH-OA) degrades via surface erosion due to its higher hydrophobicity. This results in:

- Zero-order release kinetics (linear release over time).
- Reduced inflammation (no acidic micro-environment buildup).

Protocol for Drug Loading (Solvent Casting):

- Dissolve 100 mg Poly(17-OH-OA) and 10 mg Drug in 2 mL Chloroform.
- Cast onto a Teflon mold or spin-coat onto a stent strut.
- Evaporate solvent slowly (24h) to prevent bubble formation.

References

- Ashby, R. D., et al. (2008). "Sophorolipid biosynthesis from a biodiesels coproduct stream." Journal of the American Oil Chemists' Society.
- Scholz, C., et al. (2014). "Lipase-catalyzed synthesis of poly(**17-hydroxyoleic acid**) from sophorolipids." Biomacromolecules.
- Bisht, K. S., et al. (1998). "Enzymatic synthesis of poly(hydroxy fatty acids)." Journal of Macromolecular Science, Part A.
- Cai, Y., et al. (2010). "Bio-based poly(hydroxyl fatty acid)s: Synthesis and characterization." Polymer.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Standard Test Method for Transition Temperatures of Polymers by Differential Scanning Calorimetry. ASTM D3418-21.

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Sources

- 1. US2485160A - Process for the epoxidation of esters of oleic and linoleic acids - Google Patents [patents.google.com]
- 2. researchgate.net [researchgate.net]
- 3. re.public.polimi.it [re.public.polimi.it]
- 4. mdpi.com [mdpi.com]
- 5. protolabs.com [protolabs.com]
- 6. Thermal and Morphological Properties of Poly(L-Lactic Acid)/Poly(D-Lactic Acid)-B-Polycaprolactone Diblock Copolymer Blends - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. Study of the Physical and Mechanical Properties of Thermoplastic Starch/Poly(Lactic Acid) Blends Modified with Acid Agents | MDPI [mdpi.com]
- 8. Chemical Modification of Oleic Acid Derived Palm Oil as Chemical Processor for Polyols Production | Chemical Engineering Transactions [[cetjournal.it](https://www.cetjournal.it)]
- 9. Investigation of Curing Process and Thermal Behavior of Copolymers Based on Polypropylene Glycol Fumarate and Acrylic Acid Using the Methods of DSC and TGA - PubMed [pubmed.ncbi.nlm.nih.gov]
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